

Introduction: The Strategic Value of Fluorinated Anthranilic Acid Derivatives

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Compound of Interest

Compound Name: *5-Amino-3-fluoro-2-methylbenzoic acid*

Cat. No.: *B14784087*

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Fluorinated aminobenzoic acids are a class of synthetic organic compounds that have garnered significant interest in medicinal chemistry and materials science. The strategic incorporation of fluorine into an aromatic system can profoundly alter a molecule's physicochemical properties, including its acidity, lipophilicity, metabolic stability, and binding interactions with biological targets. These modifications are a powerful tool in the optimization of lead compounds in drug discovery.^[1] This guide focuses on the chemical properties and synthetic methodologies of aminofluoro-2-methylbenzoic acid isomers, which serve as versatile building blocks for a range of technologically and medically important molecules.

Physicochemical Properties of Aminofluoro-2-methylbenzoic Acid Isomers

The precise arrangement of the amino, fluoro, and methyl substituents on the benzoic acid core significantly influences the compound's physical and chemical characteristics. Below is a summary of the properties for several documented isomers.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Form
3-Amino-5-fluoro-2-methylbenzoic acid	246877-31-6	C ₈ H ₈ FNO ₂	169.16	Light Yellow Solid
5-Amino-2-fluoro-3-methylbenzoic acid	1501767-86-7	C ₈ H ₈ FNO ₂	169.16	Not specified[2]
2-Amino-5-fluoro-3-methylbenzoic acid	874804-25-8	C ₈ H ₈ FNO ₂	169.16	Not specified[3]
2-Amino-3-fluorobenzoic acid	446-32-2	C ₇ H ₆ FNO ₂	155.13	Beige Solid[4]

Isomeric Structures

The following diagram illustrates the constitutional isomers of aminofluoro-2-methylbenzoic acid discussed in this guide, including the originally requested compound.

Caption: Chemical structures of aminofluoro-2-methylbenzoic acid isomers.

Synthesis and Reaction Chemistry

The synthesis of substituted anthranilic acids often involves multi-step sequences that require careful control of reaction conditions to achieve the desired regioselectivity. A representative and well-documented procedure for a related compound, 2-Amino-3-fluorobenzoic acid, is provided by Organic Syntheses. This multi-step synthesis starts from 2-fluoroaniline and proceeds through a cyclization to form an isatin intermediate, followed by oxidative cleavage.[4]

Experimental Protocol: Synthesis of 2-Amino-3-fluorobenzoic Acid[7]

Step 1: Synthesis of 7-Fluoroisatin

- Preparation of Reagents:
 - Solution A: In a 2-L three-necked round-bottomed flask equipped with a mechanical stirrer, dissolve 120 g (1.3 mol) of chloral hydrate and 260 g of sodium sulfate in 1.2 L of water.
 - Solution B: In a separate flask, dissolve 140 g (2.0 mol) of hydroxylamine hydrochloride in 200 mL of water.
 - Solution C: In a 500-mL one-necked round-bottomed flask, prepare a solution of 30 g (0.27 mol) of 2-fluoroaniline in a mixture of 150 mL of water and 75 mL of concentrated hydrochloric acid.
- Reaction:
 - Add Solution C in one portion to Solution A. Vigorously stir the mixture and heat to reflux.
 - After 1-2 minutes, the mixture will turn milky, and a white precipitate will form.
 - Remove the heat source and cool the flask rapidly in an ice bath to room temperature.
 - Allow the mixture to stand for 60 hours at room temperature.
 - Collect the precipitate by filtration and wash with ice-cold water. Dry over phosphorus pentoxide to yield the anilide intermediate.
- Cyclization:
 - In a 250-mL three-necked flask fitted with a condenser and thermometer, heat 100 mL of concentrated sulfuric acid to 70°C.
 - Over 1 hour, add 30.0 g of the dried anilide.
 - Heat the resulting deep red solution to 90°C for 60 minutes.

- Cool the mixture to room temperature in an ice bath.
- Rapidly add the reaction mixture to a vigorously stirred mixture of 1.0 L of ice water and 200 mL of ethyl acetate.
- Separate the organic layer, and extract the aqueous layer with ethyl acetate.
- Combine the organic extracts, wash with water, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield 7-fluoroisatin.

Step 2: Synthesis of 2-Amino-3-fluorobenzoic acid

- Oxidative Cleavage:
 - In a 500-mL three-necked flask, charge 15.0 g of 7-fluoroisatin and 200 mL of 1 M aqueous sodium hydroxide solution.
 - Add 22 mL of 30% hydrogen peroxide solution dropwise over 45 minutes, maintaining the temperature between 30-40°C.
 - After 1.5 hours, the reaction should be complete.
- Work-up and Isolation:
 - To the pale orange, clear reaction mixture, add 3 M hydrochloric acid until a pH of approximately 7.5 is reached.
 - Treat the mixture with charcoal, stir, and filter.
 - Further acidify the clear filtrate to pH 4-5, at which point the solution will become cloudy.
 - Finally, adjust the pH to 1 to precipitate the beige 2-amino-3-fluorobenzoic acid.
 - Stir for one hour, then collect the product by filtration and dry over phosphorus pentoxide. This procedure yields pure 3-fluoroanthranilic acid with a reported yield of 84-96%.^[4]

Synthetic Workflow Diagram



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Caption: Synthetic pathway for 2-Amino-3-fluorobenzoic acid.

Applications in Research and Drug Discovery

Aminofluoro-2-methylbenzoic acid and its isomers are valuable intermediates in the synthesis of a variety of biologically active molecules.

- **Pharmaceutical Intermediates:** These compounds are crucial building blocks for active pharmaceutical ingredients (APIs). For instance, related fluorinated benzoic acids are used in the development of anti-inflammatory drugs, analgesics, and kinase inhibitors for cancer therapy.[5][6][7] The presence of the amino, carboxyl, and fluoro groups provides multiple reaction sites for further chemical modification.
- **Synthesis of Heterocycles:** Anthranilic acids are classic precursors for the synthesis of quinazolinones, a privileged scaffold in medicinal chemistry.[8] The specific isomers of aminofluoro-2-methylbenzoic acid can be used to create novel substituted quinazolinones, where the fluorine and methyl groups can modulate the pharmacological properties of the final compound.
- **Agrochemicals:** Fluorinated aromatic compounds also play a role in the development of modern agrochemicals, including herbicides and pesticides.[5]
- **Probes for Biological Systems:** In biochemical research, fluorinated amino acids can be incorporated into peptides and proteins to study their structure, function, and interactions. The fluorine atom serves as a sensitive reporter for ¹⁹F NMR spectroscopy.

Safety and Handling

As with all laboratory chemicals, aminofluoro-2-methylbenzoic acid isomers should be handled with appropriate safety precautions. The following information is a summary of typical hazards and handling recommendations based on available safety data sheets for related compounds.

[9][10][11][12]

- Hazards: These compounds are generally classified as irritants. They may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Some related compounds are also listed as harmful if swallowed (H302).^{[13][14]}
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.
 - Skin Protection: Wear protective gloves and a lab coat.
 - Respiratory Protection: Use in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust.
- First Aid Measures:
 - If on Skin: Wash with plenty of soap and water.
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - If Inhaled: Move person to fresh air and keep comfortable for breathing.
 - If Swallowed: Rinse mouth. Do NOT induce vomiting.
 - In all cases of exposure, seek medical attention if symptoms persist.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

Conclusion

While a comprehensive profile of **5-Amino-3-fluoro-2-methylbenzoic acid** is not available in the public domain, the study of its isomers reveals a class of compounds with significant potential in synthetic chemistry. Their utility as building blocks for pharmaceuticals and other advanced materials is well-established. The synthetic protocols and application data for related compounds provide a solid foundation for researchers to explore the chemistry of this and other aminofluoro-2-methylbenzoic acid isomers. As with any research chemical, a thorough understanding of its properties and adherence to strict safety protocols are paramount.

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